

Technical Monograph: 2-Chloro-3-fluoro-5-methylphenylboronic Acid

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Compound of Interest

Compound Name: 2-Chloro-3-fluoro-5-methylphenylboronic acid

Cat. No.: B8204034

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Physicochemical Profile & Molecular Weight Analysis

The precise characterization of **2-Chloro-3-fluoro-5-methylphenylboronic acid** is critical for its use as a building block in Suzuki-Miyaura cross-coupling reactions, particularly in the optimization of kinase inhibitors where halogenated aromatic scaffolds modulate metabolic stability and binding affinity.

Molecular Weight & Formula

Parameter	Value	Notes
Chemical Formula	C ₇ H ₇ BCIFNO ₂	
Molecular Weight (Average)	188.39 g/mol	Used for stoichiometric calculations (weighing).
Monoisotopic Mass	188.0215 Da	Used for Mass Spectrometry (HRMS) identification.
Exact Mass	188.0215 Da	Based on ¹² C, ¹ H, ¹¹ B, ³⁵ Cl, ¹⁹ F, ¹⁶ O.
CAS Number	Not widely listed	Often custom-synthesized; refer to specific batch CoA.
Physical State	White to off-white solid	Hygroscopic; tends to form boroxines (anhydrides) upon drying.

Isotopic Signature (MS Detection)

For LC-MS validation, the compound exhibits a distinct isotopic envelope due to the presence of Chlorine (³⁵Cl/³⁷Cl ratio ≈ 3:1) and Boron (¹⁰B/¹¹B ratio ≈ 1:4).

- M+0 (188.02): Base peak (¹¹B, ³⁵Cl).
- M+2 (190.02): Approx. 33% intensity of base peak (due to ³⁷Cl).
- M-1 (187.02): Low intensity (due to ¹⁰B).

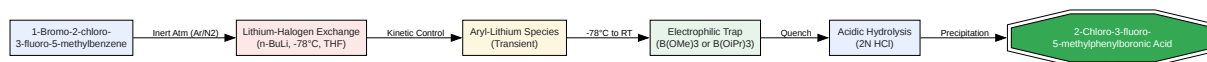
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Critical Note on Stoichiometry: Boronic acids frequently exist as a dynamic equilibrium between the free acid $[R-B(OH)_2]$ and the cyclic trimeric anhydride (boroxine). Commercial batches may contain varying amounts of water. For precise catalytic turnover numbers (TON), titration is recommended over simple gravimetric measurement.

Synthesis & Manufacturing Workflow

The synthesis of **2-Chloro-3-fluoro-5-methylphenylboronic acid** typically follows a cryogenic lithium-halogen exchange pathway to prevent benzyne formation, which is a significant risk with ortho-chloro/fluoro substitution patterns.

Synthetic Pathway (Graphviz Visualization)



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Figure 1: Cryogenic synthesis workflow ensuring regioselectivity and preventing 'aryne' side reactions.

Detailed Protocol

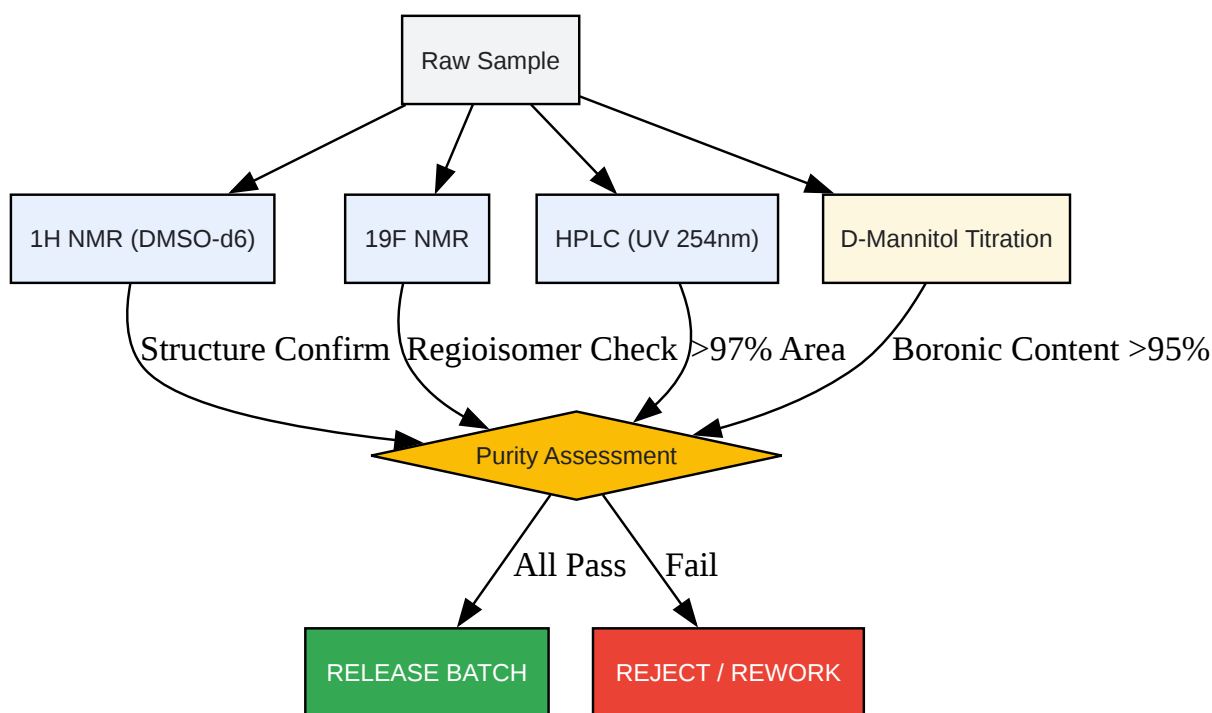
- Preparation: Charge a flame-dried 3-neck flask with 1-Bromo-2-chloro-3-fluoro-5-methylbenzene (1.0 eq) and anhydrous THF (0.2 M concentration).
- Lithiation: Cool to -78°C (dry ice/acetone). Add n-Butyllithium (1.05 eq, 2.5 M in hexanes) dropwise over 30 mins. Maintain internal temp $< -70^{\circ}\text{C}$ to avoid scrambling.
- Borylation: Stir for 1 hour at -78°C . Add Trimethyl borate (1.2 eq) rapidly.

- Warming: Allow the mixture to warm to room temperature (RT) overnight.
- Hydrolysis: Quench with 2N HCl (aq) and stir for 1 hour to hydrolyze the boronate ester.
- Isolation: Extract with Ethyl Acetate, wash with brine, dry over MgSO_4 , and concentrate. Recrystallize from Hexane/EtOAc to remove boroxine impurities.

Quality Control & Characterization

Trustworthiness in data requires a self-validating QC system. A single analytical method is insufficient for boronic acids due to their dehydration propensity.

QC Decision Tree



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Figure 2: Multi-modal quality control workflow. Titration is essential to quantify the 'active' boronic acid content vs. anhydride.

Analytical Standards

- ^1H NMR (DMSO-d_6): Diagnostic peaks include the methyl singlet (~ 2.3 ppm), aromatic protons (two singlets or doublets depending on coupling), and the broad B(OH)_2 singlet (~ 8.0 - 8.5 ppm). Note that B(OH)_2 protons may disappear if D_2O exchange occurs.
- ^{19}F NMR: Essential for distinguishing the 3-fluoro isomer from potential 4-fluoro or 5-fluoro impurities arising from non-selective precursor synthesis.
- Titration Protocol: Dissolve the sample in a solution of D-mannitol (excess). Mannitol complexes with the boronic acid, releasing protons (H^+) which can be titrated against standard NaOH using phenolphthalein as an indicator. This is the only way to determine the effective molecular weight for stoichiometry if the sample is partially dehydrated.

Application: Suzuki-Miyaura Coupling

This scaffold is optimized for introducing the 2-chloro-3-fluoro-5-methylphenyl moiety into biaryl drug candidates. The ortho-chloro group provides steric twist (atropisomerism potential), while the fluorine modulates pK_a and metabolic susceptibility.

Optimized Coupling Protocol

- Catalyst: $\text{Pd(dppf)Cl}_2 \cdot \text{CH}_2\text{Cl}_2$ (3-5 mol%) is recommended for sterically hindered aryl chlorides/boronic acids.
- Base: K_3PO_4 (3.0 eq) or Cs_2CO_3 (2.0 eq).
- Solvent: 1,4-Dioxane/Water (4:1) degassed.
- Temperature: 80 - 100°C .

Mechanism of Action:

- Transmetallation: The boronic acid (activated by base to form a boronate "ate" complex) transfers the aryl group to the Palladium(II) center.
- Reductive Elimination: Formation of the C-C bond and regeneration of Pd(0) .

References

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